

Application Notes and Protocols: Preparation of AR420626 Stock Solution

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Compound of Interest

Compound Name: AR420626

Cat. No.: B15606301

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Introduction

AR420626 is a selective agonist for the free fatty acid receptor 3 (FFAR3), also known as GPR41.^{[1][2]} It is an experimental drug with potential applications in studying various physiological processes and diseases, including cancer, diabetes, asthma, and eczema.^{[1][2]} Accurate and consistent preparation of **AR420626** stock solutions is critical for obtaining reproducible results in both in vitro and in vivo studies. These application notes provide a detailed protocol for the preparation, storage, and handling of **AR420626** stock solutions.

Compound Information and Properties

A summary of the key physical and chemical properties of **AR420626** is provided below.

Property	Value	Source(s)
Molecular Weight	417.29 g/mol	[1][2]
Formula	C ₂₁ H ₁₈ Cl ₂ N ₂ O ₃	[1][2]
Appearance	Off-white to light yellow solid	[1]
Purity	≥95%	[3]
Solubility (DMSO)	5 mg/mL (approx. 12 mM) to 20.86 mg/mL (50 mM)	[3]
Solubility (DMF)	2 mg/mL	[3]
Solubility (DMSO:PBS (pH 7.2) (1:4))	0.2 mg/mL	[3]

Experimental Protocol: Preparation of a 10 mM AR420626 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AR420626** in dimethyl sulfoxide (DMSO).

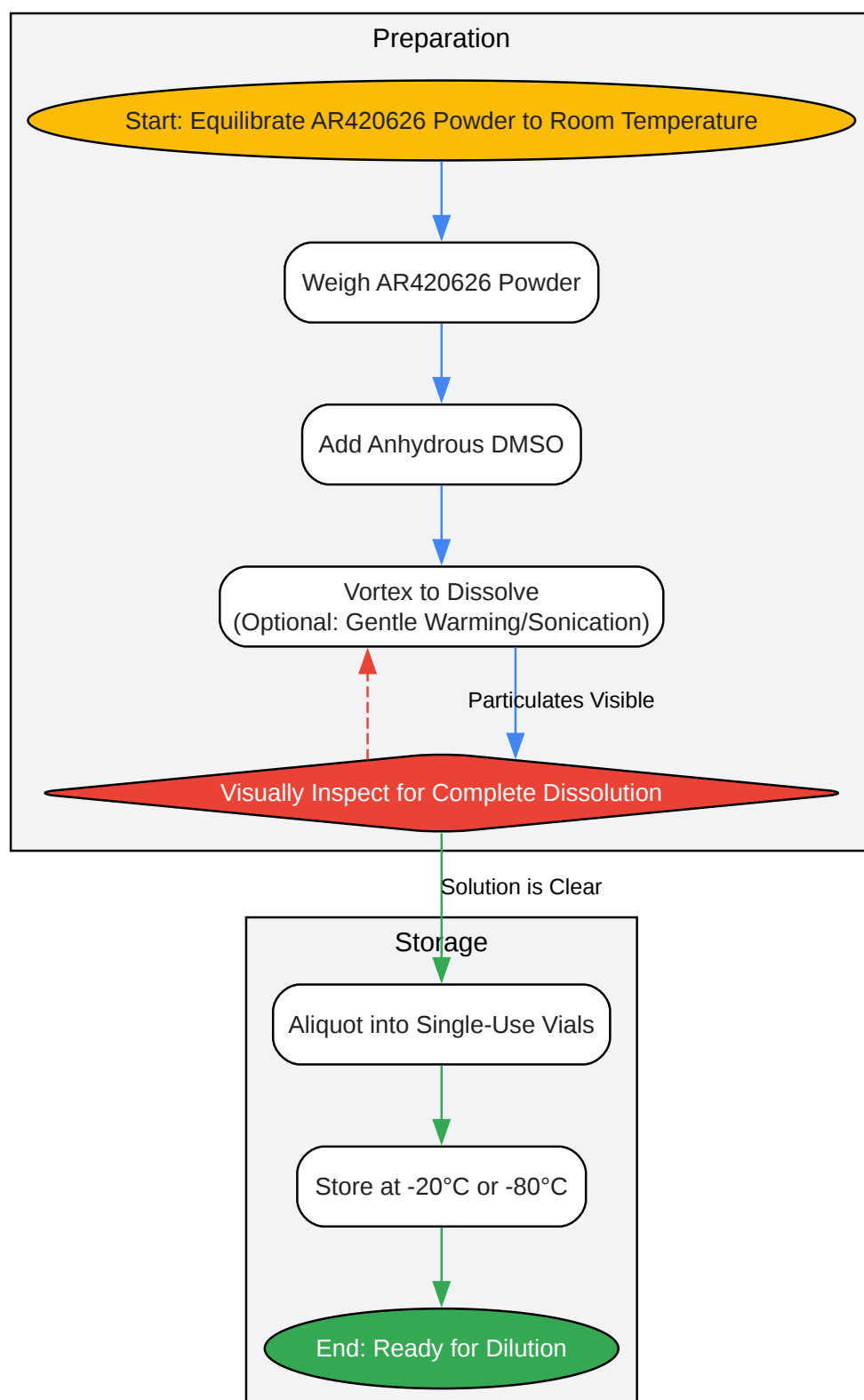
Materials:

- **AR420626** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Acclimatization: Before opening, allow the vial of **AR420626** powder to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming on the compound.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **AR420626** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.173 mg of **AR420626** (see calculation below).
 - Calculation:
 - $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 417.29 \text{ g/mol} \times 1000 \text{ mg/g} = 4.173 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the tube containing the **AR420626** powder. For a 10 mM solution from 4.173 mg, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. If necessary, gentle warming in a water bath (37°C) or brief sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1]

Workflow for **AR420626** Stock Solution Preparation

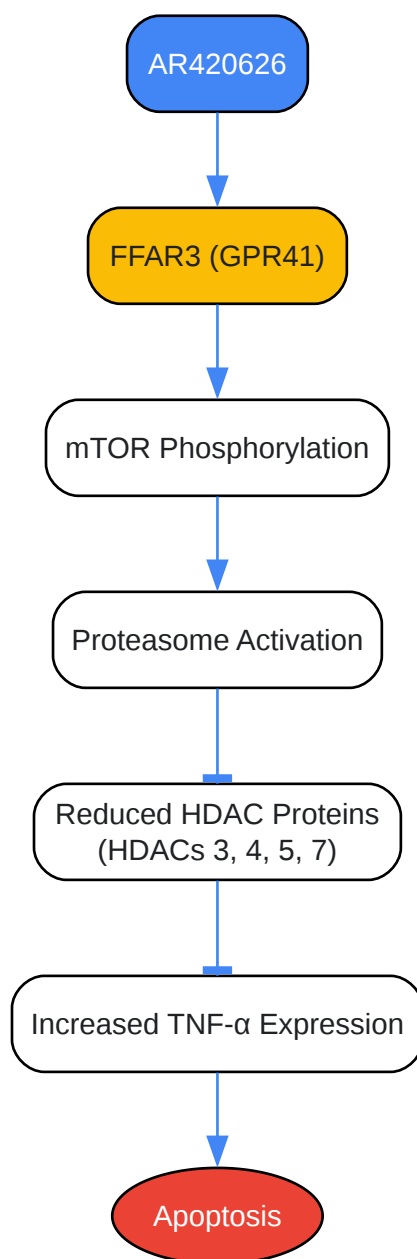


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Caption: Workflow for preparing **AR420626** stock solution.

Signaling Pathway of AR420626 in Hepatocellular Carcinoma Cells

AR420626 has been shown to suppress the growth of hepatocellular carcinoma (HCC) cells by inducing apoptosis.[4][5] The proposed signaling pathway involves the activation of the mTORC1 pathway, leading to proteasome activation, a reduction in HDAC proteins, and an increase in TNF- α expression, ultimately triggering apoptosis.[4][5]



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Caption: **AR420626**-induced apoptotic signaling pathway in HCC cells.

Important Considerations

- **Solvent Choice:** DMSO is the recommended solvent for achieving higher concentration stock solutions. For experiments sensitive to DMSO, further dilution into aqueous buffers or cell culture media is necessary. Ensure the final DMSO concentration is compatible with your experimental system and include appropriate vehicle controls.
- **Stability:** **AR420626** in solid form is stable for years when stored at -20°C.[1] However, solutions are less stable. It is recommended to use freshly prepared solutions or properly stored aliquots. Avoid repeated freeze-thaw cycles.
- **Safety:** Handle **AR420626** in accordance with standard laboratory safety procedures. Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Work in a well-ventilated area. This product is for research use only and not for human or veterinary use.[3]

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